

picoxystrobin discovery and development

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Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

Cat. No.: S639991

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Compound Profile and History

Picoxystrobin is a methoxyacrylate fungicide belonging to the **strobilurin class** [1] [2]. These compounds are derived from naturally occurring antifungal compounds produced by certain wood-rot fungi.

- **IUPAC Name:** (E)-3-methoxy-2-{2-[6-(trifluoromethyl)-2-pyridyloxymethyl]phenyl}acrylate
- **Molecular Formula:** C₁₈H₁₆F₃NO₄
- **CAS Number:** 117428-22-5
- **Molecular Weight:** 367.32 [3]

While a definitive discovery timeline is not available in the search results, key commercial milestones are known. It was originally discovered by Syngenta (then ICI) and later, in 2006, its global rights were transferred to DuPont as part of a broader business agreement [4]. It was the fourth strobilurin fungicide to be marketed [4].

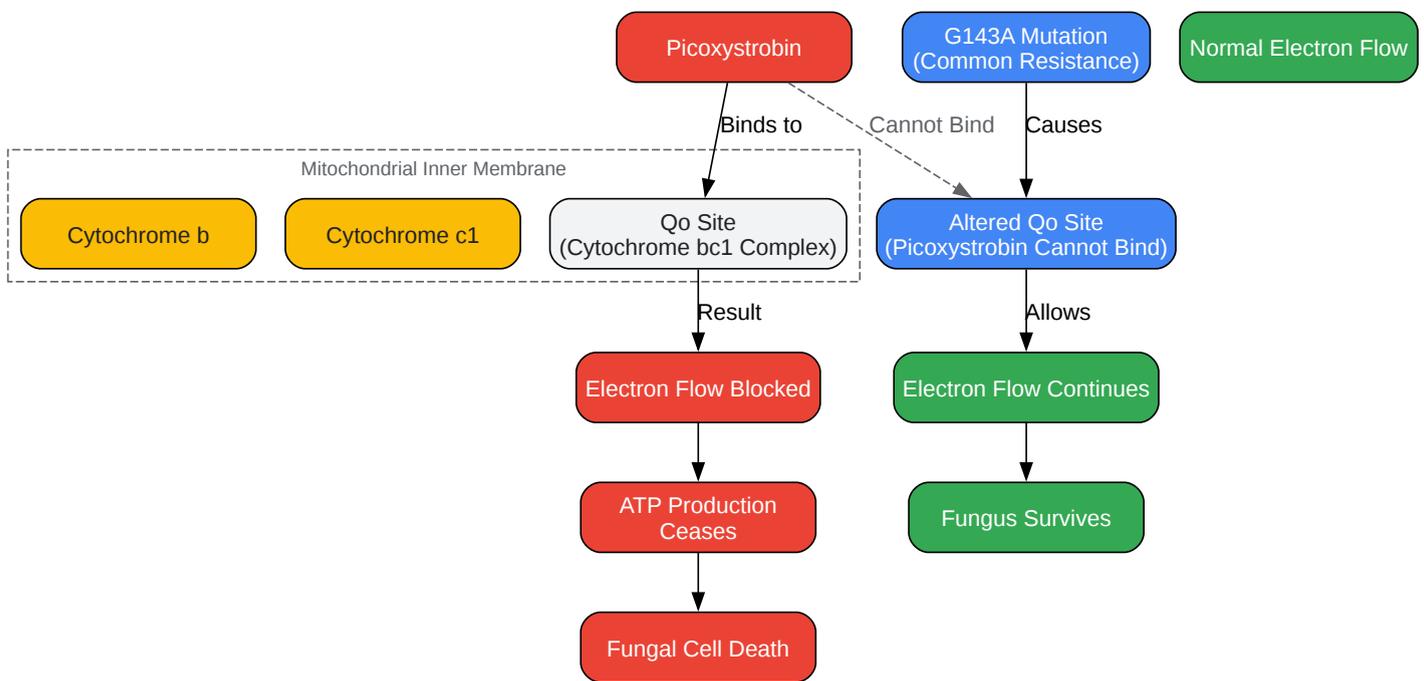
Mode of Action and Biochemical Activity

Picoxystrobin operates through a well-defined biochemical mechanism that disrupts fungal energy production.

- **Molecular Target:** The fungicide binds to the **Qo site (quinone outer pocket) of the cytochrome bc1 complex** (Complex III) in the mitochondrial electron transport chain [5].

- Mechanism:** By occupying the Qo site, **picoxystrobin** blocks the transfer of electrons between cytochrome b and cytochrome c1. This halts the cycle of ubiquinone reduction and oxidation, which is essential for cellular respiration.
- Cellular Consequence:** The inhibition of electron transport prevents the generation of a proton gradient across the mitochondrial membrane, which is required for ATP synthesis. This leads to a catastrophic **energy failure** within the fungal cell, resulting in a loss of pathogenicity and eventual cell death [1] [2].

The following diagram illustrates this process and the resistance mechanism:



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Diagram 1: **Picoxystrobin's** fungicidal action and fungal resistance via cytochrome b mutation.

Resistance Development and Management

Intensive use of QoI fungicides like **picoxystrobin** exerts high selection pressure on fungal populations, leading to resistance. The primary mechanism involves point mutations in the mitochondrial gene encoding the cytochrome b protein [5].

Table 1: Documented Cytochrome b Mutations Conferring Picoxystrobin Resistance

Mutated Amino Acid	Resistance Level	Impact on Field Control	Pathogen Example
G143S	High (RF* > 100)	Control failure. Picoxystrobin provides no control against these mutants.	<i>Colletotrichum truncatum</i> [5]
G137R	Moderate (RF < 50)	Reduced efficacy. Control is significantly lower compared to wild-type isolates.	<i>Colletotrichum truncatum</i> [5]
Unknown	Moderate	Reduced efficacy. Resistance occurs without cytochrome b mutation, suggesting alternative mechanisms.	<i>Colletotrichum gloeosporioides</i> [5]

*RF: Resistance Factor

Integrated Resistance Management Strategies:

- **Mixtures:** Use **picoxystrobin** in combination with fungicides from different chemical classes (e.g., **fluazinam**, **difenoconazole**, **propiconazole**) that have different modes of action [5]. Positive cross-resistance occurs with other QoIs like pyraclostrobin, so rotating within the same class is ineffective [5].
- **Application Timing:** Follow label recommendations and avoid repetitive, calendar-based applications.

Analytical Methods and Detection Protocols

Monitoring **picoxystrobin** levels in environmental and food samples is crucial for safety and resistance management. Advanced methods offer high sensitivity and specificity.

Table 2: Analytical Methods for Picoxystrobin Detection

Method	Principle	Key Performance Metrics	Applications & Notes
Time-Resolved Fluorescence Immunochromatography (TRFICA) [6]	Competitive immunoassay using a specific monoclonal antibody and time-resolved fluorescent microspheres.	qLOD: 0.26-3.44 ng/mL (in vegetables). IC50: 5.29-37.68 ng/mL. Recovery: 79.8-105.0% [6].	Rapid, on-site screening. High specificity and sensitivity, suitable for vegetables like cucumber, pepper, and tomato [6].
Flow Injection-Chemiluminescence (FI-CL) [7]	Picoxystrobin enhances chemiluminescence in a luminol-KMnO ₄ system after ultrasonic treatment.	LOD: 0.27 ng/mL. Linear Range: 2–150 ng/mL. RSD: 3.9% (for 20 ng/mL) [7].	A simple, low-cost, and rapid method for high-throughput analysis of water samples [7].
Liquid Chromatography-Mass Spectrometry (LC-MS/MS) [6]	Chromatographic separation coupled with tandem mass spectrometry for detection.	Considered a reference method for its high accuracy, sensitivity, and specificity.	Used for confirmatory analysis in complex matrices. Validates the results of rapid screening methods like TRFICA [6].

Environmental Fate and Biodegradation

Picoxystrobin's environmental persistence and potential ecotoxicity are areas of active research, with microbial degradation offering a promising remediation pathway.

- **Primary Degradation Pathway:** The bacterium *Hyphomicrobium* sp. H-9 can utilize **picoxystrobin** as a carbon source. It initiates degradation via **hydrolysis of the ester bond**, leading to the formation of corresponding SF acids and methanol [8]. This strain can also degrade other strobilurin fungicides (trifloxystrobin, azoxystrobin, kresoxim-methyl) in a similar manner [8].
- **Detoxification Mechanism:** The degradation products are less toxic. Strain H-9 was shown to mitigate **picoxystrobin**-induced oxidative stress and growth inhibition in the microalgae *Tetradesmus*

obliquus [8]. It modulates the expression of algal genes involved in photosynthesis, the Calvin cycle, energy metabolism, and oxidative stress, thereby alleviating toxicity [8].

Research and Development Applications

For researchers, key application areas include:

- **Novel Formulation Development:** Research focuses on improving stability and environmental profiles of formulations (liquid, granules, powder) [1] [9].
- **Green Synthesis Pathways:** Recent patents describe more efficient and environmentally friendly synthesis methods that avoid highly toxic reagents like dimethyl sulfate [3].
- **Ecotoxicity and Risk Assessment:** Studies on the impact of residues on non-target organisms (like zebrafish and microalgae) and the food chain are critical for informing regulatory MRLs (e.g., 0.5 mg/kg in cucumber and pepper in China) [8] [6].

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